

Application Notes and Protocols: Tallow Amine in Mineral Flotation

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Compound of Interest

Compound Name: Tallow amine

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Introduction

Tallow amine and its derivatives are widely utilized as cationic collectors in the froth flotation of various minerals.[1][2] These long-chain primary amines are particularly effective in the separation of silica and silicates from iron ores (reverse flotation), as well as in the flotation of phosphate, potash, and feldspar.[3][4][5][6] Their efficacy is rooted in their ability to selectively adsorb onto negatively charged mineral surfaces, rendering them hydrophobic and facilitating their attachment to air bubbles in the flotation cell. This document provides detailed application notes, quantitative data summaries, and experimental protocols for the use of **tallow amine** in mineral flotation processes.

Mechanism of Action

Tallow amines are cationic surfactants that ionize in aqueous solutions, with the amine group acquiring a positive charge ($R-NH_3^+$). [7] The primary mechanism of action involves the electrostatic attraction between the positively charged amine head group and the negatively charged surfaces of minerals like quartz (silica) at neutral to alkaline pH. [8] This adsorption forms a hydrophobic monolayer on the mineral surface, which promotes bubble attachment and subsequent flotation.

Hydrogen bonding can also play a role in the adsorption process. The performance of **tallow amine** as a collector is highly dependent on the pH of the pulp, which influences both the

surface charge of the minerals and the degree of ionization of the amine.[9]

Applications in Mineral Flotation

Tallow amine and its derivatives, such as **tallow amine** acetate and ethoxylated **tallow amines**, are versatile collectors for a range of minerals.

- Silica and Silicates: **Tallow amines** are extensively used in the reverse cationic flotation of iron ores, where silica and silicate gangue minerals are floated away from the valuable iron minerals.[4][6]
- Phosphate Ores: In the flotation of phosphate ores, **tallow amine** acetate can be used as a collector, often in combination with other reagents.[10]
- Feldspar and Potash: **Tallow amines** are effective collectors for feldspar and potash, enabling their separation from other minerals.[2][11]
- Talc: **Tallow amine** acetate has been shown to improve the floatability of talc.[12]

Data Presentation

The following tables summarize quantitative data for the application of **tallow amine** and its derivatives in various mineral flotation processes.

Table 1: **Tallow Amine** Application in Iron Ore (Reverse) Flotation

Mineral Floated	Collector Type	Collector Dosage (g/t)	pH Range	Depressant	Frother	Concentrate Grade	Recovery	Reference(s)
Silica	Tallow Amine Acetate	140	-	Starch/ Dextrin	-	67.53% Fe	93.2% Fe	[13]
Silica	Mixed Amines	175	6-7	Starch, Sodium Hexametaphosphate	-	68.16% Fe	89.71% Fe	[14]
Silica	Ether Amine/Diamine	-	Neutral - 9	-	-	Higher Fe grade at neutral to pH 9	-	[15]

Table 2: **Tallow Amine** Application in Feldspar Flotation

Mineral Floated	Collector Type	Collector Dosage (kg/t)	pH	Other Reagents	Concentrate Grade	Recovery	Reference(s)
Feldspar	Tallow (C18) Amine Acetate	2.0	-	1.7 kg/t HF, 0.16 kg/t MIBC, 0.49 kg/t fuel oil	Commercial Grade	-	[16]

Table 3: **Tallow Amine** Application in Mica Flotation

Mineral Floated	Collector Type	Collector Dosage (g/t)	pH	Other Reagents	Concentration Grade	Recovery	Reference(s)
Mica	Tallow Amine Acetate	150	9.7	400 g/t oleic acid, 350 g/t sodium silicate, 1 kg/t sodium carbonate	98%	84%	
Mica	Tallow Amine Acetate	200	-	-	-	-	
Mica	Tallow Amine Acetate	250	3.9	0.5 kg/t No 5 fuel oil	92%	63%	

Experimental Protocols

Protocol 1: Preparation of Tallow Amine Acetate Collector Solution

Tallow amine is often used in its acetate salt form to improve its dispersibility in water.[3]

Materials:

- Hydrogenated **Tallow Amine**
- Glacial Acetic Acid
- Deionized Water

- Beaker
- Hot Plate with Magnetic Stirrer
- Graduated Cylinder
- pH Meter

Procedure:

- Weigh the desired amount of hydrogenated **tallow amine** into a beaker.
- Add a major quantity of deionized water to the beaker.[8]
- Gently heat the mixture on a hot plate with continuous stirring until the **tallow amine** is completely melted and dispersed.[8]
- Slowly add a stoichiometric amount of glacial acetic acid to the heated amine dispersion while stirring.[8] This will neutralize the amine to form the acetate salt. For a 100% neutralization of **tallow amine** with a molecular weight of approximately 275, about 70.5 pounds of 37.5% hydrochloric acid is needed for 200 pounds of amine. The equivalent amount of acetic acid should be calculated.
- Continue stirring until a homogenous solution or a stable emulsion is formed.[8]
- Allow the solution to cool to room temperature.
- The final concentration of the **tallow amine** acetate solution can be adjusted by adding more deionized water. A 2% by weight aqueous solution is a common concentration.[8]

Protocol 2: Bench-Scale Flotation of Silica from Iron Ore (Reverse Cationic Flotation)

This protocol outlines a general procedure for a laboratory-scale flotation test to separate silica from iron ore using **tallow amine** as a collector.

Materials and Equipment:

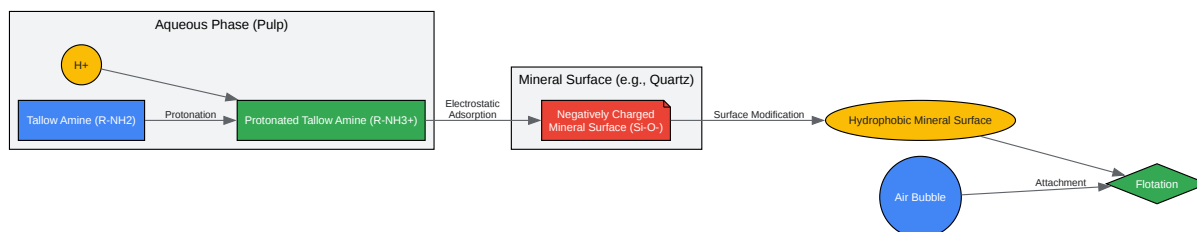
- Representative iron ore sample, ground to a desired particle size (e.g., 80% passing 75 μm)
- Laboratory flotation machine (e.g., Denver D12) with a 1-2 L cell[14]
- **Tallow amine** acetate collector solution (prepared as in Protocol 1)
- Starch or dextrin solution (depressant)
- pH modifiers (e.g., NaOH, HCl)
- Frother (e.g., Methyl Isobutyl Carbinol - MIBC), if necessary
- Filtration apparatus
- Drying oven
- Analytical balance

Procedure:

- Pulp Preparation:
 - Weigh a representative sample of the ground iron ore (e.g., 400-1000 g).[14]
 - Place the ore sample in the flotation cell and add a measured volume of tap or deionized water to achieve the desired pulp density (e.g., 30-40% solids by weight).[2]
- Conditioning:
 - Start the flotation machine impeller at a set speed (e.g., 1200 rpm) to ensure proper pulp agitation.
 - Measure the natural pH of the pulp. Adjust the pH to the desired level (typically between 8 and 10.5 for reverse cationic flotation of iron ore) using pH modifiers.[8]
 - Add the depressant (e.g., starch solution) to the pulp and condition for a specific time (e.g., 3-5 minutes).[14] This step selectively depresses the iron minerals.

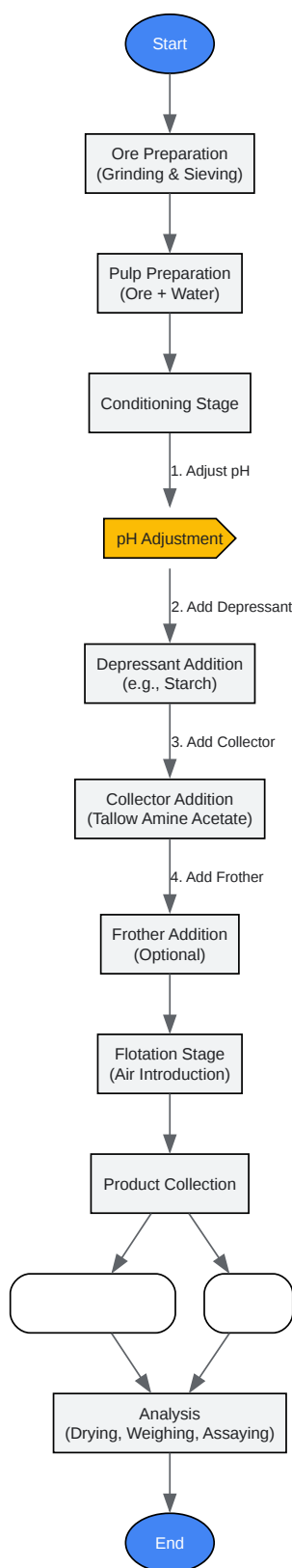
- Add the prepared **tallow amine** acetate collector solution to the pulp. Condition for another set period (e.g., 2-3 minutes) to allow for collector adsorption onto the silica particles.[\[14\]](#)
- If a frother is required, add it to the pulp and condition for a shorter period (e.g., 1 minute). [\[2\]](#)
- Flotation:
 - Open the air inlet valve to introduce a steady stream of air into the pulp, inducing froth formation.
 - Collect the froth (rich in silica) continuously by scraping it from the surface into a collection pan.
 - Continue froth collection for a predetermined time (e.g., 5-10 minutes), or until the froth becomes barren.
- Product Handling and Analysis:
 - Stop the air supply and the impeller.
 - Collect the froth product (concentrate, which is the silica-rich fraction in this reverse flotation) and the remaining pulp (tailings, which is the iron-rich product).
 - Filter, dry, and weigh both the concentrate and the tailings.
 - Analyze the dried products for their elemental composition (e.g., Fe and SiO₂ content) to determine the grade and recovery of the separation.

Visualizations



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Caption: Mechanism of **Tallow Amine** Adsorption on a Mineral Surface.



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Caption: Experimental Workflow for Bench-Scale Mineral Flotation.

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